

"solubility issues with Gastrin I (human) (sulfated) in buffers"

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Compound of Interest

Compound Name: Gastrin I (human) (sulfated)

Cat. No.: B12408143

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Technical Support Center: Gastrin I (human) (sulfated)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **Gastrin I (human) (sulfated)** in various buffers.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initial reconstitution of lyophilized **Gastrin I (human) (sulfated)**?

For initial reconstitution, sterile, aqueous, alkaline solutions are recommended. Specifically, 1% aqueous ammonia (NH₄OH) can be used to dissolve the peptide to a concentration of approximately 1 mg/mL.^{[1][2][3]} Another effective solvent is 0.1% ammonium hydroxide (pH 8.0), also yielding a 1 mg/mL solution. For higher concentrations, Dimethyl Sulfoxide (DMSO) can be utilized.

Q2: My **Gastrin I (human) (sulfated)** is not dissolving completely. What can I do?

If you observe incomplete dissolution, gentle agitation or sonication is recommended to aid the process.^{[2][3]} Ensure the pH of your buffer is alkaline, as Gastrin I solubility is enhanced under

these conditions. For particularly stubborn dissolution, especially at higher concentrations, using DMSO with pH adjustment using ammonium hydroxide can be effective.[3]

Q3: What is the maximum soluble concentration of **Gastrin I (human) (sulfated)** in different solvents?

The maximum solubility varies depending on the solvent system. In 1% aqueous ammonia, the solubility is approximately 1 mg/mL.[1][2][3] In DMSO, with the pH adjusted to 11 with ammonium hydroxide, a much higher concentration of 40 mg/mL can be achieved.[3] For the sulfated form specifically, a solubility of 12.5 mg/mL in DMSO has been reported, requiring ultrasonic assistance for dissolution.[4]

Q4: How should I store the reconstituted **Gastrin I (human) (sulfated)** solution?

Storage recommendations for reconstituted Gastrin I vary. For aqueous solutions, it is advised not to store them for more than one day.[1] For longer-term storage, it is best to aliquot the reconstituted solution and freeze it at -20°C, where it can be stable for up to 2 months.[5] If dissolved in a solvent like DMSO, stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[4] Always protect from moisture.[4][5]

Q5: Does the sulfation of Gastrin I affect its solubility?

While the provided literature primarily focuses on the impact of sulfation on receptor binding and biological activity, specific details on how sulfation directly alters solubility in various buffers are not extensively documented.[6][7] However, distinct solubility data for the sulfated form in DMSO (12.5 mg/mL)[4] compared to the non-sulfated form in pH-adjusted DMSO (40 mg/mL) [3] suggests that sulfation may influence solubility characteristics.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms after adding Gastrin I to a neutral or acidic buffer.	Gastrin I has poor solubility at neutral or acidic pH. The peptide may be crashing out of solution.	Reconstitute the lyophilized powder in a recommended alkaline solvent first (e.g., 1% aqueous ammonia) before diluting it into your experimental buffer. Ensure the final pH of the solution remains compatible with peptide solubility.
Difficulty dissolving the peptide even in recommended solvents.	The lyophilized powder may be highly aggregated.	Use sonication or gentle vortexing to aid dissolution. ^[2] ^[3] Ensure the solvent is fresh and of high purity. For DMSO, use a newly opened bottle as hygroscopic DMSO can negatively impact solubility. ^[4]
Solution becomes cloudy over time.	The peptide may be unstable in the prepared solution, leading to aggregation and precipitation.	Prepare fresh solutions for each experiment. Avoid repeated freeze-thaw cycles. If using aqueous buffers, it is best to use them within one day. ^[1] For longer storage, aliquot and freeze at -20°C or -80°C depending on the solvent. ^[4] ^[5]
Inconsistent experimental results.	This could be due to incomplete dissolution or degradation of the peptide.	Visually inspect the solution for any particulate matter before use. Always prepare and handle solutions consistently according to the recommended protocols.

Quantitative Solubility Data

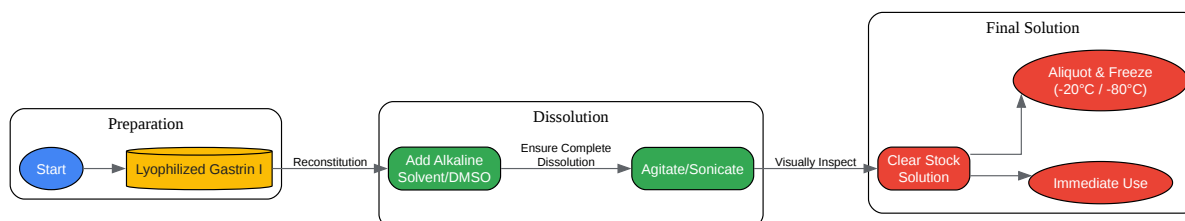
Solvent/Buffer	Concentration	Additional Notes
1% Aqueous Ammonia (NH ₄ OH)	~ 1 mg/mL	Sonication is recommended.[1] [2][3]
0.1% Ammonium Hydroxide (NH ₄ OH), pH 8.0	1 mg/mL	
DMSO	40 mg/mL (19.06 mM)	pH must be adjusted to 11 with NH ₃ ·H ₂ O. Sonication is recommended.[3]
DMSO (for sulfated form)	12.5 mg/mL (5.74 mM)	Ultrasonic assistance is needed. Use newly opened DMSO.[4]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	1 mg/mL (0.48 mM)	Sonication is recommended.[3]

Experimental Protocols

Protocol for Reconstitution of **Gastrin I (human) (sulfated)**

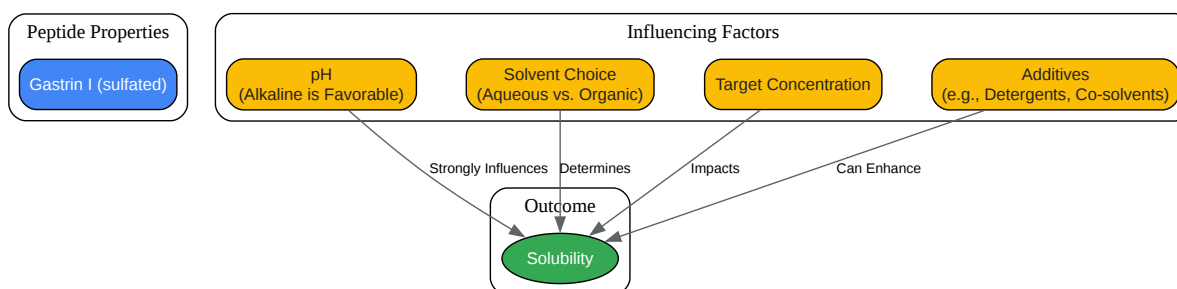
- Preparation: Bring the vial of lyophilized Gastrin I to room temperature before opening.
- Solvent Addition: Add the appropriate volume of a recommended solvent (e.g., 1% aqueous ammonia or DMSO) to the vial to achieve the desired stock concentration.
- Dissolution: Gently agitate the vial to dissolve the powder. If necessary, use a sonicator bath for a short period until the solution is clear.
- pH Adjustment (if using DMSO for high concentrations): If preparing a high-concentration stock in DMSO, adjust the pH to 11 with ammonium hydroxide.[3]
- Inspection: Visually inspect the solution to ensure there is no undissolved particulate matter.
- Aliquoting and Storage: For immediate use, the solution can be further diluted in an appropriate experimental buffer. For long-term storage, dispense the stock solution into single-use aliquots and store at -20°C or -80°C.[4][5]

Visualizations



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Caption: Workflow for the reconstitution of lyophilized Gastrin I.



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Caption: Factors influencing the solubility of **Gastrin I (human) (sulfated)**.

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